

3-Fluoro-5-methoxybenzylamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Fluoro-5-methoxybenzylamine

Cat. No.: B1323553

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **3-Fluoro-5-methoxybenzylamine**, a key building block for researchers and professionals in drug development and organic synthesis.

Chemical and Physical Properties

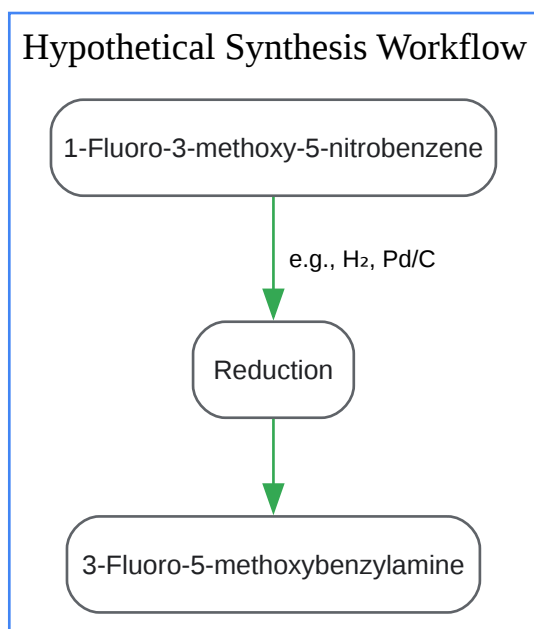
3-Fluoro-5-methoxybenzylamine (CAS RN: 914465-85-3) is a fluorinated aromatic amine that serves as a versatile intermediate in the synthesis of complex organic molecules. Its structure, featuring a fluorine atom and a methoxy group on the benzene ring, imparts unique electronic properties that are of interest in medicinal chemistry. The presence of fluorine can enhance metabolic stability and binding affinity of target molecules.

Table 1: Physicochemical Properties of **3-Fluoro-5-methoxybenzylamine**

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ FNO	Appchem
Molecular Weight	155.17 g/mol	Appchem
Physical State	Liquid	UOW
Appearance	Colorless to brown liquid	UOW
Boiling Point (Predicted)	214.3 ± 25.0 °C at 760 Torr	UOW
Density (Predicted)	1.127 ± 0.06 g/cm ³ at 20 °C	UOW
SMILES	COc1cc(F)cc(CN)c1	Amerigo Scientific
InChI	1S/C8H10FNO/c1-11-8-3-6(5-10)2-7(9)4-8/h2-4H,5,10H2,1H3	Amerigo Scientific
CAS Number	914465-85-3	Appchem

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3-Fluoro-5-methoxybenzylamine** are not readily available in public literature, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthetic route is illustrated below.



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Caption: Hypothetical synthesis of **3-Fluoro-5-methoxybenzylamine**.

The primary amine group of **3-Fluoro-5-methoxybenzylamine** is a key functional handle for a variety of chemical transformations. It can readily participate in nucleophilic substitution and addition reactions, making it a valuable precursor for the synthesis of a wide range of derivatives.

Applications in Research and Drug Development

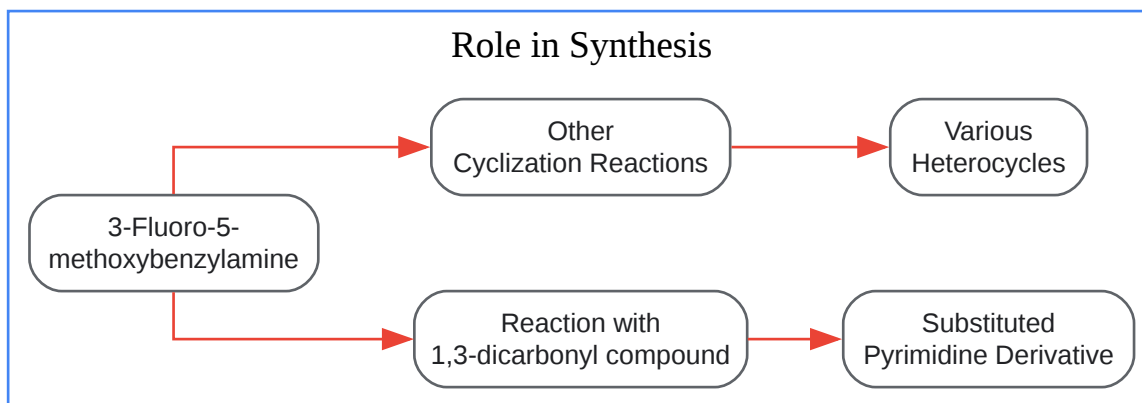
3-Fluoro-5-methoxybenzylamine is primarily utilized as a building block in organic synthesis, particularly in the field of medicinal chemistry. The unique substitution pattern on the aromatic ring makes it an attractive starting material for the synthesis of novel compounds with potential biological activity.

Intermediate for Biologically Active Molecules

Benzylamine derivatives are common structural motifs in many biologically active compounds. The introduction of fluorine and methoxy groups can modulate the pharmacokinetic and pharmacodynamic properties of the final molecule. These modifications can influence factors such as metabolic stability, lipophilicity, and binding interactions with biological targets.

Potential for Synthesis of Heterocyclic Compounds

The amine functionality of **3-Fluoro-5-methoxybenzylamine** allows for its use in the construction of various heterocyclic ring systems, which are prevalent in many pharmaceutical agents. For instance, it can be a key component in the synthesis of substituted pyrimidines, pyridines, and other nitrogen-containing heterocycles.



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Caption: Potential synthetic applications of the target compound.

While specific examples of marketed drugs derived from **3-Fluoro-5-methoxybenzylamine** are not documented, its structural features are consistent with those of intermediates used in the discovery phase of drug development.

Safety and Handling

3-Fluoro-5-methoxybenzylamine should be handled in a well-ventilated area by trained personnel. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.

Table 2: Hazard Information

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Ordering and Storage

3-Fluoro-5-methoxybenzylamine is available from various chemical suppliers. It should be stored in a tightly sealed container in a cool, dry place, away from incompatible materials.

This document is intended to provide a summary of the available technical information on **3-Fluoro-5-methoxybenzylamine** for research and development purposes. Further investigation and experimental validation are recommended for specific applications.

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